case studies using 2,3-Bis(Fmoc-amino)propionic acid in research

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Compound of Interest

Compound Name:	*2,3-Bis(Fmoc-amino)propionic acid*
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An In-Depth Comparative Guide to Branching Agents in Solid-Phase Peptide Synthesis: **2,3-Bis(Fmoc-amino)propionic Acid** vs. Traditional Aliphatic Diamines

As peptide therapeutics and biomaterials grow in complexity, the architectural control of branched peptides and peptide dendrimers has become a critical parameter for success. The selection of the branching unit dictates not only the synthetic efficiency but also the final three-dimensional conformation, hydrodynamic radius, and biological efficacy of the molecule.

This guide provides a comprehensive technical comparison between **2,3-Bis(Fmoc-amino)propionic acid** (commonly referred to as Fmoc-Dap(Fmoc)-OH) and the traditional industry standard, Fmoc-Lys(Fmoc)-OH. By examining field-proven case studies, we will decode the causality behind experimental choices and provide self-validating protocols for handling highly sterically hindered branching agents.

Mechanistic Comparison: The Impact of Side-Chain Length

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The fundamental difference between Fmoc-Dap(Fmoc)-OH and Fmoc-Lys(Fmoc)-OH lies in the aliphatic spacer between the α -carbon and the terminal amine. Lysine possesses a four-carbon (n=4) butyl chain, whereas 2,3-diaminopropionic acid (Dap) possesses only a single methylene group (n=1).

This seemingly minor structural variance dictates the entire thermodynamic and kinetic profile of the synthesis[1]. Lysine's extended chain provides rotational freedom, minimizing steric clash when coupling subsequent amino acids to the α and ϵ amines. In contrast, the spatial proximity of the α and β amines in Dap creates a highly constrained, rigid branch point. While this severe steric hindrance complicates Solid-Phase Peptide Synthesis (SPPS), it is exactly this rigidity that makes Dap indispensable for creating ultra-compact dendrimers and precise spatial mimetics.

Quantitative Performance Comparison

Parameter	Fmoc-Dap(Fmoc)-OH (n=1)	Fmoc-Lys(Fmoc)-OH (n=4)
Branching Proximity	Ultra-compact (1 carbon spacer)	Extended (4 carbon spacer)
Steric Hindrance (Divergent Step)	Extremely High	Low to Moderate
Dendrimer Hydrodynamic Radius (Rh)	Highly Compact	Extended / Flexible
Standard Coupling Yield (1st Gen)	Moderate (Requires double coupling)	High (>98%)
Deprotection Kinetics	Slower (Proximity effect of dual Fmoc)	Fast (Standard 20% Piperidine)
Primary Research Applications	Rigid catalytic cores, Threonine mimetics	Multiple Antigen Peptides (MAPs)

Case Studies in Advanced Peptide Architecture

Case Study 1: Synthesis of Compact Antimicrobial Peptide Dendrimers

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In the development of membrane-disrupting antimicrobial peptide dendrimers (AMPDs), the spatial arrangement of cationic charges is paramount. Computational and experimental studies have demonstrated that dendrimers built with Dap as the branching residue exhibit a significantly smaller hydrodynamic radius (Rh) compared to those built with Lysine or Ornithine.

The Causality: The compact nature of the Dap core restricts the conformational flexibility of the dendrimer branches. This rigidity prevents the branches from collapsing inward, thereby forcing the cationic residues (e.g., Arginine or Histidine) to the periphery. This localized, high-density multivalent charge presentation drastically enhances the electrostatic interaction with anionic bacterial membranes, leading to superior antimicrobial efficacy compared to the flexible, diffuse charge presentation of Lysine-based dendrimers.

Case Study 2: Chemoenzymatic Synthesis of Lariat Lipopeptides

In a recent breakthrough regarding the synthesis of cilagicin analogues (complex lariat-shaped antimicrobial lipopeptides), researchers utilized non-ribosomal peptide cyclases to close the macrocycle. To facilitate this, the native depsipeptide-forming L-Threonine at the branching position was synthetically replaced with L-Dap[2].

The Causality: L-Threonine branches via its β -hydroxyl group. To create an all-amide analogue that is chemically stable yet still recognized by the cyclase enzyme (WolJ), the branching agent had to perfectly mimic Threonine's spatial geometry. Fmoc-Lys(Fmoc)-OH would have introduced an unacceptably long spacer, destroying enzyme recognition. Fmoc-Dap(Fmoc)-OH, with its single carbon spacer, provided a pseudo-amino terminus that perfectly positioned the elongating chain for site-selective enzymatic cyclization[2].

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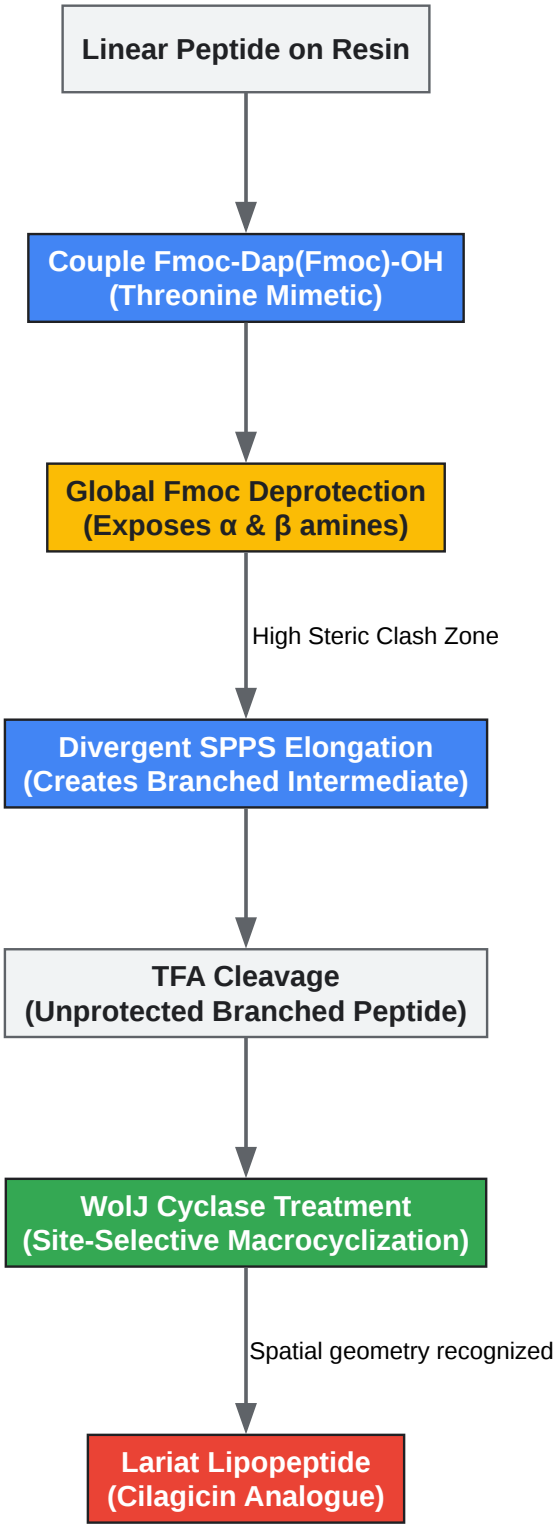

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Workflow: Chemoenzymatic synthesis of lariat lipopeptides utilizing Dap as a geometric mimetic.

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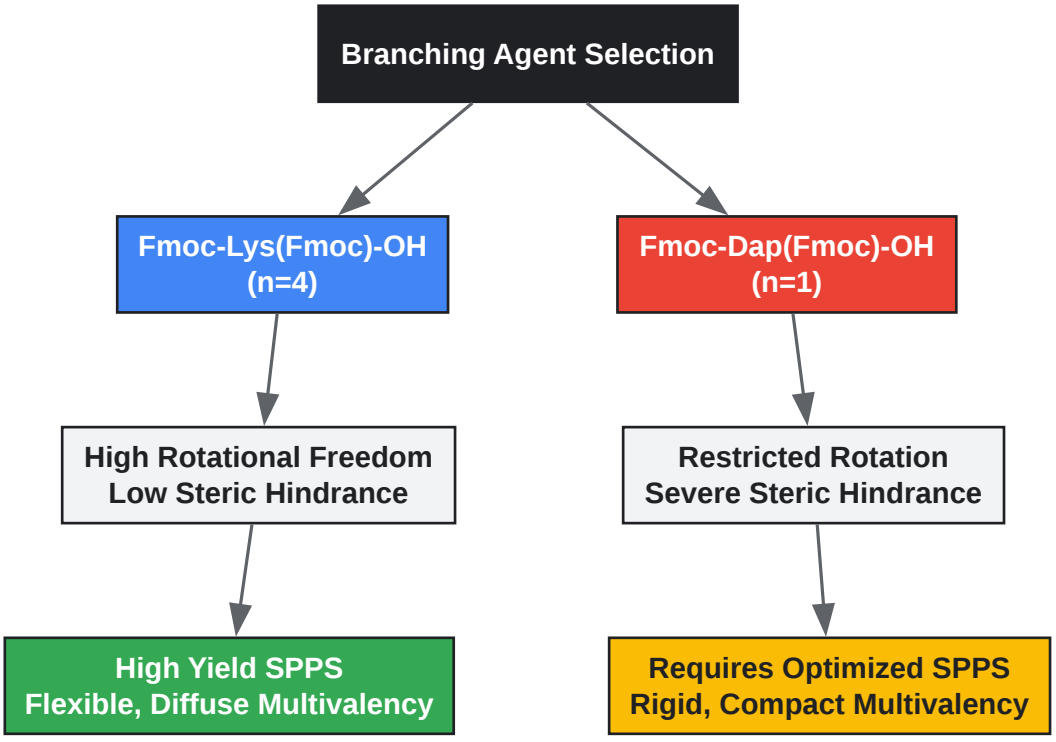
Logical Relationship: Selecting the Right Branching Agent

The decision matrix for selecting a branching agent must balance synthetic ease against the required biophysical properties of the final molecule.



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Logical relationship between side-chain length, steric hindrance, and structural outcomes.

Optimized Experimental Protocol: Divergent SPPS with Fmoc-Dap(Fmoc)-OH

Because the α and β amines of Dap are separated by only one carbon, coupling the subsequent generation of amino acids creates massive steric clash. Standard SPPS protocols will fail, resulting in deletion sequences and truncated dendrimers. The following protocol is a self-validating system designed specifically to overcome the thermodynamic barriers of Dap-based branching.

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Step-by-Step Methodology

Phase 1: Coupling of the Branching Unit

- Resin Preparation: Swell the peptidyl-resin in N,N-dimethylformamide (DMF) for 30 minutes.
- Activation: Dissolve 3.0 equivalents (eq) of Fmoc-Dap(Fmoc)-OH and 3.0 eq of HATU in minimal DMF. Add 6.0 eq of N,N-Diisopropylethylamine (DIEA).
- Coupling: Add the activated mixture to the resin. Shake at room temperature for 60 minutes. (Note: This step is usually high-yielding because the incoming Dap molecule is attacking an unhindered linear amine on the resin).
- Validation: Perform a standard Kaiser test. A negative result (yellow) confirms complete coupling.

Phase 2: Aggressive Fmoc Deprotection Causality: The proximity of the two bulky Fmoc groups on Dap creates a hydrophobic shield that resists standard piperidine deprotection. Furthermore, incomplete deprotection here is catastrophic for divergent synthesis.

- Deprotection Cocktail: Treat the resin with a specialized solution of DMF / 1,8-diazabicyclo[5.4.0]undec-7-ene (DBU) / Piperidine (93:2:5 v/v/v)[2][3].
- Execution: Apply the cocktail for 5 minutes, drain, and repeat for 10 minutes.
- Washing: Wash extensively with DMF (5 × 1 min) and Dichloromethane (DCM) (3 × 1 min) to remove all traces of DBU.

Phase 3: The Divergent Coupling (Overcoming Steric Clash) Causality: You are now attempting to couple two Fmoc-protected amino acids simultaneously onto the highly constrained α and β amines of the Dap residue.

- High-Reactivity Activation: Dissolve 8.0 eq (4.0 eq per amine) of the incoming Fmoc-amino acid and 8.0 eq of DIC (N,N'-Diisopropylcarbodiimide). Use OxymaPure (8.0 eq) instead of HOBt to maximize the reactivity of the active ester.
- First Coupling: Add to the resin and react at 50°C for 60 minutes using a microwave or heated reactor.

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- Double Coupling (Mandatory): Drain the reaction vessel (do not wash). Immediately add a fresh batch of activated amino acid (8.0 eq) and react for an additional 60 minutes at 50°C.
- Self-Validation (Microcleavage): Do not rely on colorimetric tests (Kaiser/Chloranil) at this stage, as the extreme steric hindrance can cause false negatives (the reagents physically cannot reach unreacted amines).
    - Validation Step: Withdraw 2 mg of resin. Cleave with TFA/TIPS/H2O (95:2.5:2.5) for 1 hour. Evaporate, reconstitute in Acetonitrile/Water, and analyze via LC-MS. Proceed to the next cycle only if the mass of the fully branched intermediate is confirmed as the base peak.

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